

The Multifaceted Role of Nucleosome Assembly Protein 1 (NAP1): A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NAP-1

Cat. No.: B15618475

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Nucleosome Assembly Protein 1 (NAP1) is a highly conserved and ubiquitously expressed histone chaperone that plays a critical role in the dynamic organization of eukaryotic chromatin. Initially identified for its function in mediating the assembly of nucleosomes, the fundamental repeating units of chromatin, the functional repertoire of NAP1 has expanded to include pivotal roles in transcription, DNA replication and repair, and cell cycle progression. This technical guide provides an in-depth exploration of the core functions of NAP1, supported by quantitative data, detailed experimental protocols, and visualizations of its involvement in key signaling pathways. Understanding the multifaceted nature of NAP1 is crucial for researchers in chromatin biology and presents opportunities for therapeutic intervention in diseases where chromatin dynamics are dysregulated.

Core Function: Histone Chaperone and Nucleosome Dynamics

NAP1 primarily functions as a histone chaperone with a strong preference for the H2A-H2B dimer. It facilitates the assembly and disassembly of nucleosomes, thereby modulating chromatin structure and accessibility.

Histone Binding and Shuttling

NAP1 binds to newly synthesized histones H2A and H2B in the cytoplasm and facilitates their transport into the nucleus.^[1] This nucleocytoplasmic shuttling is a key aspect of its function, ensuring a supply of histones for chromatin assembly during processes like DNA replication.^[2] ^[3] The interaction between NAP1 and histones prevents the formation of non-specific, potentially harmful aggregates of histones with DNA.^[4]

Nucleosome Assembly and Disassembly

In vitro, NAP1 promotes the stepwise assembly of nucleosomes.^[5] This process typically involves the initial deposition of an (H3-H4)₂ tetramer onto DNA, followed by the NAP1-mediated addition of two H2A-H2B dimers to complete the nucleosome core particle.^[5] Conversely, NAP1 can also facilitate the disassembly of nucleosomes, a process crucial for gene transcription and DNA repair, where the underlying DNA sequence needs to be accessed.^[6] The partial unwrapping of a nucleosome, for instance by an RNA polymerase, can dramatically facilitate the dismantling of an H2A-H2B dimer by NAP1.^[6]

Quantitative Data on NAP1 Function

The interactions of NAP1 with histones and its effect on nucleosome assembly have been quantified, providing a deeper understanding of its biochemical activity.

Table 1: Binding Affinities of Yeast NAP1 (yNAP1) for Histones

Interacting Partner	Dissociation Constant (Kd)	Technique	Reference
H2A/H2B dimer	Low nM range	Fluorescence Titration	^[3] ^[7] ^[8]
(H3/H4) ₂ tetramer	Low nM range	Fluorescence Titration	^[7] ^[8]

Table 2: Kinetics of NAP1-Mediated Nucleosome Assembly

Reaction Step	Rate Constant (k)	Unit	Reference
Tetrasome formation (NAP1-H3/H4 + DNA)	$k_1 = (2.5 \pm 0.7) \times 10^4$	$M^{-1}s^{-1}$	[9]
Hexasome formation (Tetrasome + H2A/H2B)	$k_2 = (4.1 \pm 3.5) \times 10^5$	$M^{-1}s^{-1}$	[9]
Nucleosome formation (Hexasome + H2A/H2B)	$k_3 = (6.6 \pm 1.4) \times 10^3$	$M^{-1}s^{-1}$	[9]

Role in Gene Transcription

NAP1 is actively involved in the regulation of gene expression. Its ability to modulate nucleosome structure provides a mechanism to control the access of the transcriptional machinery to DNA.

Chromatin Remodeling and Transcription Elongation

NAP1 collaborates with ATP-dependent chromatin remodeling complexes to alter nucleosome positioning and density at gene promoters and coding regions.[10] During transcription elongation, NAP1 is thought to facilitate the passage of RNA polymerase II through chromatin by transiently disassembling and reassembling nucleosomes.[11][12] It has been shown that the recruitment of NAP1 to actively transcribed genes can be dependent on the TREX (Transcription-Export) complex component Yra1.[11]

Interaction with Transcription Factors

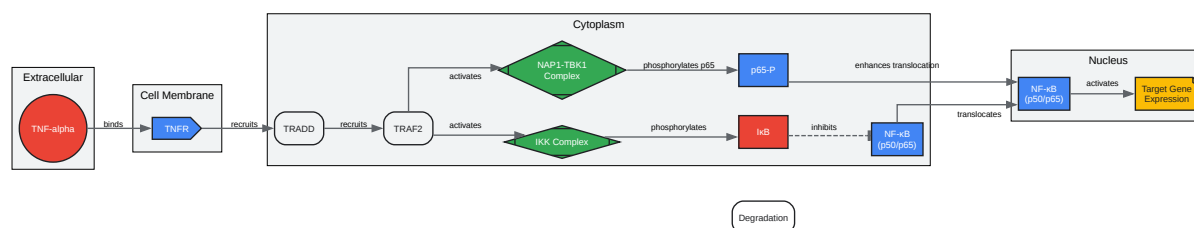
NAP1 can interact with various transcriptional regulators. For instance, it has been shown to associate with the coactivator p300/CBP, enhancing its transcriptional activation potential.[13]

Involvement in Signaling Pathways

Recent evidence has implicated NAP1 as a key player in cellular signaling cascades, particularly those related to the innate immune response.

NF- κ B Signaling

NAP1 has been identified as a regulatory subunit of I κ B kinase (IKK)-related kinases, such as TBK1 (TANK-binding kinase 1), which are involved in the activation of the NF- κ B signaling pathway.[6][14][15] NAP1 can potentiate NF- κ B signaling, which plays a crucial role in inflammation, immunity, and cell survival.[6][15] Knockdown of NAP1L1 has been shown to suppress I κ B α degradation and the nuclear transport of the p65 subunit of NF- κ B, leading to reduced transcriptional activity.[15]



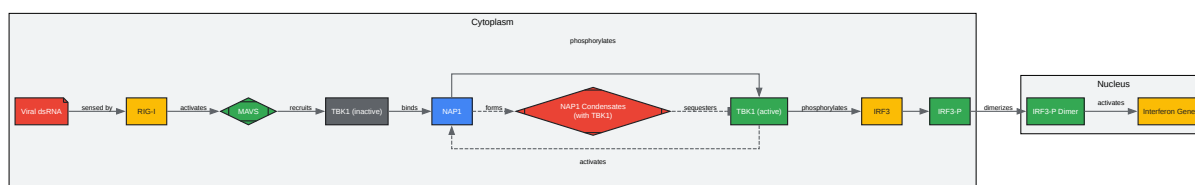
[Click to download full resolution via product page](#)

NAP1 in the NF- κ B Signaling Pathway.

Interferon Induction

NAP1 plays a dual role in the TBK1-mediated type I interferon (IFN) induction pathway, which is a critical component of the innate immune response to viral infections.[1][5][15] Initially, NAP1 binds to and activates TBK1, enhancing the phosphorylation of the transcription factor IRF3 and promoting IFN production.[16] Subsequently, TBK1-mediated phosphorylation of

NAP1 can lead to the formation of condensates that sequester TBK1, thereby limiting the IFN response in a negative feedback loop.[1][5][15]



[Click to download full resolution via product page](#)

Dual Role of NAP1 in Interferon Induction.

Experimental Protocols

In Vitro Nucleosome Assembly Assay

This assay measures the ability of NAP1 to assemble nucleosomes onto a DNA template.

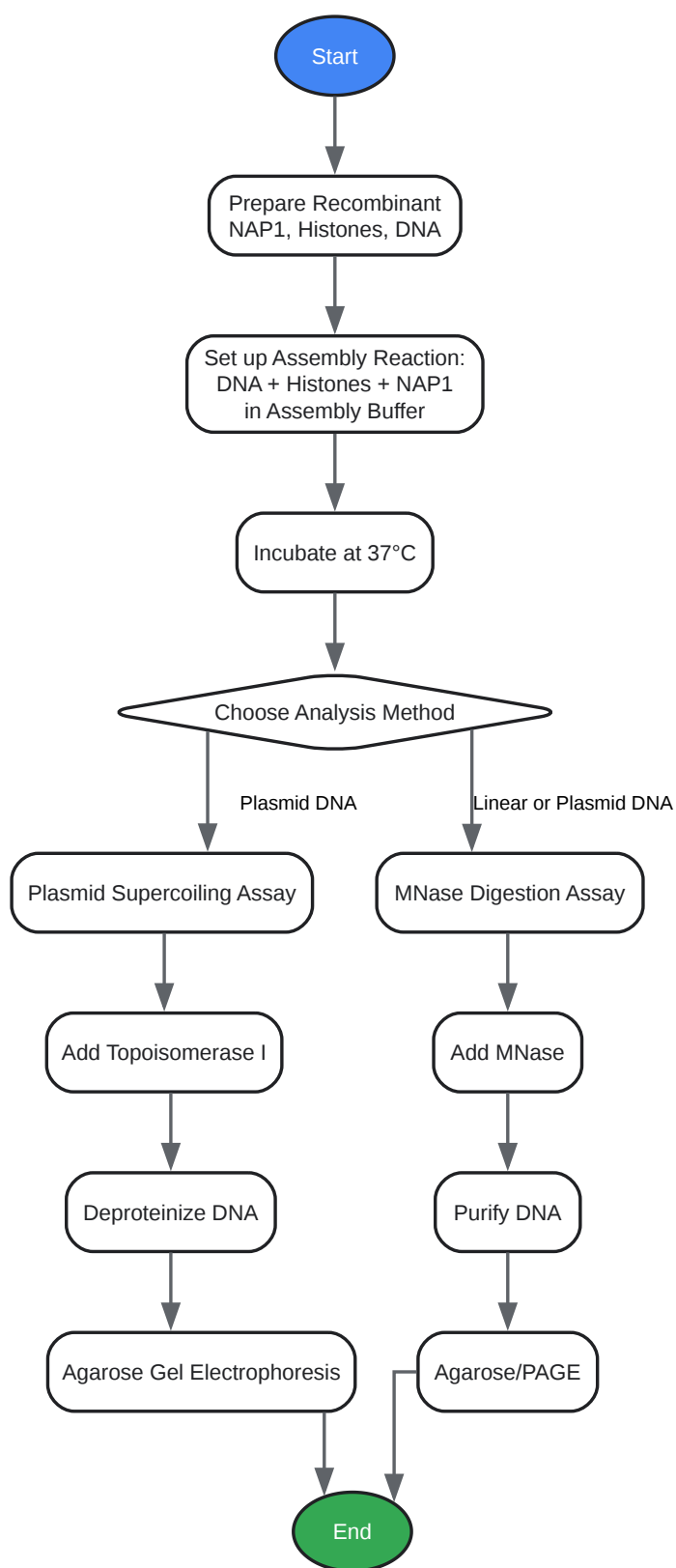
Materials:

- Recombinant human NAP1
- Recombinant human histones (H2A, H2B, H3, H4)
- Linearized or plasmid DNA (e.g., containing the Widom 601 positioning sequence)
- Assembly buffer (e.g., 10 mM HEPES-KOH pH 7.6, 150 mM KCl, 1 mM EDTA, 1 mM DTT, 0.5 mg/ml BSA)

- Topoisomerase I (for plasmid supercoiling assay)
- Micrococcal Nuclease (MNase)
- Agarose gel electrophoresis system
- DNA purification kit

Procedure:

- Histone Preparation: Reconstitute histone octamers or prepare H2A/H2B dimers and (H3/H4)₂ tetramers.
- Assembly Reaction:
 - In a microcentrifuge tube, combine DNA, histones (octamers or tetramers and dimers), and NAP1 in the assembly buffer. Typical molar ratios are 1:1:2 (DNA:octamer:NAP1 dimer).
 - Incubate at 37°C for 2-4 hours.
- Analysis:
 - Plasmid Supercoiling Assay: If using a plasmid template, add Topoisomerase I to the reaction and incubate for another 30 minutes at 37°C. Deproteinize the DNA and analyze the supercoiling state by agarose gel electrophoresis. The degree of supercoiling is proportional to the number of assembled nucleosomes.
 - MNase Digestion Assay: Add MNase to the assembly reaction and incubate for a short period (e.g., 5-10 minutes) at 37°C to digest linker DNA. Stop the reaction with EDTA. Purify the DNA and analyze the fragment sizes on an agarose or polyacrylamide gel. A protected DNA fragment of ~147 bp indicates successful nucleosome formation.[\[17\]](#)[\[18\]](#)
[\[19\]](#)



[Click to download full resolution via product page](#)

In Vitro Nucleosome Assembly Workflow.

Chromatin Immunoprecipitation (ChIP)

ChIP is used to determine the in vivo association of NAP1 with specific genomic regions.

Materials:

- Formaldehyde (for cross-linking)
- Glycine (to quench cross-linking)
- Lysis buffer
- Sonication or enzymatic digestion equipment
- Anti-NAP1 antibody
- Protein A/G magnetic beads
- Wash buffers
- Elution buffer
- RNase A and Proteinase K
- DNA purification kit
- qPCR or sequencing reagents

Procedure:

- Cross-linking: Treat cells with formaldehyde to cross-link proteins to DNA. Quench with glycine.
- Cell Lysis and Chromatin Shearing: Lyse the cells and shear the chromatin to fragments of 200-1000 bp by sonication or enzymatic digestion.
- Immunoprecipitation:
 - Pre-clear the chromatin with protein A/G beads.

- Incubate the cleared chromatin with an anti-NAP1 antibody overnight at 4°C.
- Add protein A/G beads to capture the antibody-protein-DNA complexes.
- Washes: Wash the beads extensively to remove non-specific binding.
- Elution and Reverse Cross-linking: Elute the complexes from the beads and reverse the cross-links by heating in the presence of a high salt concentration.
- DNA Purification: Treat with RNase A and Proteinase K, then purify the DNA.
- Analysis: Analyze the purified DNA by qPCR to quantify the enrichment of specific target sequences or by high-throughput sequencing (ChIP-seq) for genome-wide analysis.

Co-Immunoprecipitation (Co-IP)

Co-IP is used to identify proteins that interact with NAP1 in vivo.

Materials:

- Cell lysis buffer (non-denaturing)
- Anti-NAP1 antibody or antibody against a tagged version of NAP1
- Protein A/G magnetic beads
- Wash buffers
- Elution buffer or SDS-PAGE sample buffer
- Western blotting reagents

Procedure:

- Cell Lysis: Lyse cells in a non-denaturing buffer to preserve protein-protein interactions.
- Immunoprecipitation:
 - Pre-clear the cell lysate with protein A/G beads.

- Incubate the cleared lysate with an anti-NAP1 antibody.
- Add protein A/G beads to capture the antibody-NAP1-interacting protein complexes.
- Washes: Wash the beads with a gentle wash buffer to remove non-specifically bound proteins.
- Elution: Elute the protein complexes from the beads using an elution buffer or by boiling in SDS-PAGE sample buffer.
- Analysis: Analyze the eluted proteins by Western blotting using antibodies against suspected interacting partners or by mass spectrometry for unbiased identification of novel interactors.

Conclusion

Nucleosome Assembly Protein 1 is a central player in maintaining the structure and function of the eukaryotic genome. Its role as a histone chaperone is fundamental to processes that require dynamic changes in chromatin architecture. Furthermore, its emerging roles in signaling pathways highlight its integration into the broader cellular regulatory network. The quantitative data and experimental protocols provided in this guide offer a foundation for further investigation into the complex biology of NAP1. A deeper understanding of NAP1's functions will undoubtedly uncover new avenues for therapeutic strategies targeting diseases with an epigenetic basis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Purification of recombinant Drosophila NAP1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Purification of NAP1 or GST-NAP1 [Protocols IO 2023](#) [Protocol 1](#) [Protocol 2](#) [Protocol 3](#) [Protocol 4](#) [Protocol 5](#) [Protocol 6](#) [Protocol 7](#) [Protocol 8](#) [Protocol 9](#) [Protocol 10](#) [Protocol 11](#) [Protocol 12](#) [Protocol 13](#) [Protocol 14](#) [Protocol 15](#) [Protocol 16](#) [Protocol 17](#) [Protocol 18](#) [Protocol 19](#) [Protocol 20](#) [Protocol 21](#) [Protocol 22](#) [Protocol 23](#) [Protocol 24](#) [Protocol 25](#) [Protocol 26](#) [Protocol 27](#) [Protocol 28](#) [Protocol 29](#) [Protocol 30](#) [Protocol 31](#) [Protocol 32](#) [Protocol 33](#) [Protocol 34](#) [Protocol 35](#) [Protocol 36](#) [Protocol 37](#) [Protocol 38](#) [Protocol 39](#) [Protocol 40](#) [Protocol 41](#) [Protocol 42](#) [Protocol 43](#) [Protocol 44](#) [Protocol 45](#) [Protocol 46](#) [Protocol 47](#) [Protocol 48](#) [Protocol 49](#) [Protocol 50](#) [Protocol 51](#) [Protocol 52](#) [Protocol 53](#) [Protocol 54](#) [Protocol 55](#) [Protocol 56](#) [Protocol 57](#) [Protocol 58](#) [Protocol 59](#) [Protocol 60](#) [Protocol 61](#) [Protocol 62](#) [Protocol 63](#) [Protocol 64](#) [Protocol 65](#) [Protocol 66](#) [Protocol 67](#) [Protocol 68](#) [Protocol 69](#) [Protocol 70](#) [Protocol 71](#) [Protocol 72](#) [Protocol 73](#) [Protocol 74](#) [Protocol 75](#) [Protocol 76](#) [Protocol 77](#) [Protocol 78](#) [Protocol 79](#) [Protocol 80](#) [Protocol 81](#) [Protocol 82](#) [Protocol 83](#) [Protocol 84](#) [Protocol 85](#) [Protocol 86](#) [Protocol 87](#) [Protocol 88](#) [Protocol 89](#) [Protocol 90](#) [Protocol 91](#) [Protocol 92](#) [Protocol 93](#) [Protocol 94](#) [Protocol 95](#) [Protocol 96](#) [Protocol 97](#) [Protocol 98](#) [Protocol 99](#) [Protocol 100](#) [Protocol 101](#) [Protocol 102](#) [Protocol 103](#) [Protocol 104](#) [Protocol 105](#) [Protocol 106](#) [Protocol 107](#) [Protocol 108](#) [Protocol 109](#) [Protocol 110](#) [Protocol 111](#) [Protocol 112](#) [Protocol 113](#) [Protocol 114](#) [Protocol 115](#) [Protocol 116](#) [Protocol 117](#) [Protocol 118](#) [Protocol 119](#) [Protocol 120](#) [Protocol 121](#) [Protocol 122](#) [Protocol 123](#) [Protocol 124](#) [Protocol 125](#) [Protocol 126](#) [Protocol 127](#) [Protocol 128](#) [Protocol 129](#) [Protocol 130](#) [Protocol 131](#) [Protocol 132](#) [Protocol 133](#) [Protocol 134](#) [Protocol 135](#) [Protocol 136](#) [Protocol 137](#) [Protocol 138](#) [Protocol 139](#) [Protocol 140](#) [Protocol 141](#) [Protocol 142](#) [Protocol 143](#) [Protocol 144](#) [Protocol 145](#) [Protocol 146](#) [Protocol 147](#) [Protocol 148](#) [Protocol 149](#) [Protocol 150](#) [Protocol 151](#) [Protocol 152](#) [Protocol 153](#) [Protocol 154](#) [Protocol 155](#) [Protocol 156](#) [Protocol 157](#) [Protocol 158](#) [Protocol 159](#) [Protocol 160](#) [Protocol 161](#) [Protocol 162](#) [Protocol 163](#) [Protocol 164](#) [Protocol 165](#) [Protocol 166](#) [Protocol 167](#) [Protocol 168](#) [Protocol 169](#) [Protocol 170](#) [Protocol 171](#) [Protocol 172](#) [Protocol 173](#) [Protocol 174](#) [Protocol 175](#) [Protocol 176](#) [Protocol 177](#) [Protocol 178](#) [Protocol 179](#) [Protocol 180](#) [Protocol 181](#) [Protocol 182](#) [Protocol 183](#) [Protocol 184](#) [Protocol 185](#) [Protocol 186](#) [Protocol 187](#) [Protocol 188](#) [Protocol 189](#) [Protocol 190](#) [Protocol 191](#) [Protocol 192](#) [Protocol 193](#) [Protocol 194](#) [Protocol 195](#) [Protocol 196](#) [Protocol 197](#) [Protocol 198](#) [Protocol 199](#) [Protocol 200](#) [Protocol 201](#) [Protocol 202](#) [Protocol 203](#) [Protocol 204](#) [Protocol 205](#) [Protocol 206](#) [Protocol 207](#) [Protocol 208](#) [Protocol 209](#) [Protocol 210](#) [Protocol 211](#) [Protocol 212](#) [Protocol 213](#) [Protocol 214](#) [Protocol 215](#) [Protocol 216](#) [Protocol 217](#) [Protocol 218](#) [Protocol 219](#) [Protocol 220](#) [Protocol 221](#) [Protocol 222](#) [Protocol 223](#) [Protocol 224](#) [Protocol 225](#) [Protocol 226](#) [Protocol 227](#) [Protocol 228](#) [Protocol 229](#) [Protocol 230](#) [Protocol 231](#) [Protocol 232](#) [Protocol 233](#) [Protocol 234](#) [Protocol 235](#) [Protocol 236](#) [Protocol 237](#) [Protocol 238](#) [Protocol 239](#) [Protocol 240](#) [Protocol 241](#) [Protocol 242](#) [Protocol 243](#) [Protocol 244](#) [Protocol 245](#) [Protocol 246](#) [Protocol 247](#) [Protocol 248](#) [Protocol 249](#) [Protocol 250](#) [Protocol 251](#) [Protocol 252](#) [Protocol 253](#) [Protocol 254](#) [Protocol 255](#) [Protocol 256](#) [Protocol 257](#) [Protocol 258](#) [Protocol 259](#) [Protocol 260](#) [Protocol 261](#) [Protocol 262](#) [Protocol 263](#) [Protocol 264](#) [Protocol 265](#) [Protocol 266](#) [Protocol 267](#) [Protocol 268](#) [Protocol 269](#) [Protocol 270](#) [Protocol 271](#) [Protocol 272](#) [Protocol 273](#) [Protocol 274](#) [Protocol 275](#) [Protocol 276](#) [Protocol 277](#) [Protocol 278](#) [Protocol 279](#) [Protocol 280](#) [Protocol 281](#) [Protocol 282](#) [Protocol 283](#) [Protocol 284](#) [Protocol 285](#) [Protocol 286](#) [Protocol 287](#) [Protocol 288](#) [Protocol 289](#) [Protocol 290](#) [Protocol 291](#) [Protocol 292](#) [Protocol 293](#) [Protocol 294](#) [Protocol 295](#) [Protocol 296](#) [Protocol 297](#) [Protocol 298](#) [Protocol 299](#) [Protocol 300](#) [Protocol 301](#) [Protocol 302](#) [Protocol 303](#) [Protocol 304](#) [Protocol 305](#) [Protocol 306](#) [Protocol 307](#) [Protocol 308](#) [Protocol 309](#) [Protocol 310](#) [Protocol 311](#) [Protocol 312](#) [Protocol 313](#) [Protocol 314](#) [Protocol 315](#) [Protocol 316](#) [Protocol 317](#) [Protocol 318](#) [Protocol 319](#) [Protocol 320](#) [Protocol 321](#) [Protocol 322](#) [Protocol 323](#) [Protocol 324](#) [Protocol 325](#) [Protocol 326](#) [Protocol 327](#) [Protocol 328](#) [Protocol 329](#) [Protocol 330](#) [Protocol 331](#) [Protocol 332](#) [Protocol 333](#) [Protocol 334](#) [Protocol 335](#) [Protocol 336](#) [Protocol 337](#) [Protocol 338](#) [Protocol 339](#) [Protocol 340](#) [Protocol 341](#) [Protocol 342](#) [Protocol 343](#) [Protocol 344](#) [Protocol 345](#) [Protocol 346](#) [Protocol 347](#) [Protocol 348](#) [Protocol 349](#) [Protocol 350](#) [Protocol 351](#) [Protocol 352](#) [Protocol 353](#) [Protocol 354](#) [Protocol 355](#) [Protocol 356](#) [Protocol 357](#) [Protocol 358](#) [Protocol 359](#) [Protocol 360](#) [Protocol 361](#) [Protocol 362](#) [Protocol 363](#) [Protocol 364](#) [Protocol 365](#) [Protocol 366](#) [Protocol 367](#) [Protocol 368](#) [Protocol 369](#) [Protocol 370](#) [Protocol 371](#) [Protocol 372](#) [Protocol 373](#) [Protocol 374](#) [Protocol 375](#) [Protocol 376](#) [Protocol 377](#) [Protocol 378](#) [Protocol 379](#) [Protocol 380](#) [Protocol 381](#) [Protocol 382](#) [Protocol 383](#) [Protocol 384](#) [Protocol 385](#) [Protocol 386](#) [Protocol 387](#) [Protocol 388](#) [Protocol 389](#) [Protocol 390](#) [Protocol 391](#) [Protocol 392](#) [Protocol 393](#) [Protocol 394](#) [Protocol 395](#) [Protocol 396](#) [Protocol 397](#) [Protocol 398](#) [Protocol 399](#) [Protocol 400](#) [Protocol 401](#) [Protocol 402](#) [Protocol 403](#) [Protocol 404](#) [Protocol 405](#) [Protocol 406](#) [Protocol 407](#) [Protocol 408](#) [Protocol 409](#) [Protocol 410](#) [Protocol 411](#) [Protocol 412](#) [Protocol 413](#) [Protocol 414](#) [Protocol 415](#) [Protocol 416](#) [Protocol 417](#) [Protocol 418](#) [Protocol 419](#) [Protocol 420](#) [Protocol 421](#) [Protocol 422](#) [Protocol 423](#) [Protocol 424](#) [Protocol 425](#) [Protocol 426](#) [Protocol 427](#) [Protocol 428](#) [Protocol 429](#) [Protocol 430](#) [Protocol 431](#) [Protocol 432](#) [Protocol 433](#) [Protocol 434](#) [Protocol 435](#) [Protocol 436](#) [Protocol 437](#) [Protocol 438](#) [Protocol 439](#) [Protocol 440](#) [Protocol 441](#) [Protocol 442](#) [Protocol 443](#) [Protocol 444](#) [Protocol 445](#) [Protocol 446](#) [Protocol 447](#) [Protocol 448](#) [Protocol 449](#) [Protocol 450](#) [Protocol 451](#) [Protocol 452](#) [Protocol 453](#) [Protocol 454](#) [Protocol 455](#) [Protocol 456](#) [Protocol 457](#) [Protocol 458](#) [Protocol 459](#) [Protocol 460](#) [Protocol 461](#) [Protocol 462](#) [Protocol 463](#) [Protocol 464](#) [Protocol 465](#) [Protocol 466](#) [Protocol 467](#) [Protocol 468](#) [Protocol 469](#) [Protocol 470](#) [Protocol 471](#) [Protocol 472](#) [Protocol 473](#) [Protocol 474](#) [Protocol 475](#) [Protocol 476](#) [Protocol 477](#) [Protocol 478](#) [Protocol 479](#) [Protocol 480](#) [Protocol 481](#) [Protocol 482](#) [Protocol 483](#) [Protocol 484](#) [Protocol 485](#) [Protocol 486](#) [Protocol 487](#) [Protocol 488](#) [Protocol 489](#) [Protocol 490](#) [Protocol 491](#) [Protocol 492](#) [Protocol 493](#) [Protocol 494](#) [Protocol 495](#) [Protocol 496](#) [Protocol 497](#) [Protocol 498](#) [Protocol 499](#) [Protocol 500](#) [Protocol 501](#) [Protocol 502](#) [Protocol 503](#) [Protocol 504](#) [Protocol 505](#) [Protocol 506](#) [Protocol 507](#) [Protocol 508](#) [Protocol 509](#) [Protocol 510](#) [Protocol 511](#) [Protocol 512](#) [Protocol 513](#) [Protocol 514](#) [Protocol 515](#) [Protocol 516](#) [Protocol 517](#) [Protocol 518](#) [Protocol 519](#) [Protocol 520](#) [Protocol 521](#) [Protocol 522](#) [Protocol 523](#) [Protocol 524](#) [Protocol 525](#) [Protocol 526](#) [Protocol 527](#) [Protocol 528](#) [Protocol 529](#) [Protocol 530](#) [Protocol 531](#) [Protocol 532](#) [Protocol 533](#) [Protocol 534](#) [Protocol 535](#) [Protocol 536](#) [Protocol 537](#) [Protocol 538](#) [Protocol 539](#) [Protocol 540](#) [Protocol 541](#) [Protocol 542](#) [Protocol 543](#) [Protocol 544](#) [Protocol 545](#) [Protocol 546](#) [Protocol 547](#) [Protocol 548](#) [Protocol 549](#) [Protocol 550](#) [Protocol 551](#) [Protocol 552](#) [Protocol 553](#) [Protocol 554](#) [Protocol 555](#) [Protocol 556](#) [Protocol 557](#) [Protocol 558](#) [Protocol 559](#) [Protocol 560](#) [Protocol 561](#) [Protocol 562](#) [Protocol 563](#) [Protocol 564](#) [Protocol 565](#) [Protocol 566](#) [Protocol 567](#) [Protocol 568](#) [Protocol 569](#) [Protocol 570](#) [Protocol 571](#) [Protocol 572](#) [Protocol 573](#) [Protocol 574](#) [Protocol 575](#) [Protocol 576](#) [Protocol 577](#) [Protocol 578](#) [Protocol 579](#) [Protocol 580](#) [Protocol 581](#) [Protocol 582](#) [Protocol 583](#) [Protocol 584](#) [Protocol 585](#) [Protocol 586](#) [Protocol 587](#) [Protocol 588](#) [Protocol 589](#) [Protocol 590](#) [Protocol 591](#) [Protocol 592](#) [Protocol 593](#) [Protocol 594](#) [Protocol 595](#) [Protocol 596](#) [Protocol 597](#) [Protocol 598](#) [Protocol 599](#) [Protocol 600](#) [Protocol 601](#) [Protocol 602](#) [Protocol 603](#) [Protocol 604](#) [Protocol 605](#) [Protocol 606](#) [Protocol 607](#) [Protocol 608](#) [Protocol 609](#) [Protocol 610](#) [Protocol 611](#) [Protocol 612](#) [Protocol 613](#) [Protocol 614](#) [Protocol 615](#) [Protocol 616](#) [Protocol 617](#) [Protocol 618](#) [Protocol 619](#) [Protocol 620](#) [Protocol 621](#) [Protocol 622](#) [Protocol 623](#) [Protocol 624](#) [Protocol 625](#) [Protocol 626](#) [Protocol 627](#) [Protocol 628](#) [Protocol 629](#) [Protocol 630](#) [Protocol 631](#) [Protocol 632](#) [Protocol 633](#) [Protocol 634](#) [Protocol 635](#) [Protocol 636](#) [Protocol 637](#) [Protocol 638](#) [Protocol 639](#) [Protocol 640](#) [Protocol 641](#) [Protocol 642](#) [Protocol 643](#) [Protocol 644](#) [Protocol 645](#) [Protocol 646](#) [Protocol 647](#) [Protocol 648](#) [Protocol 649](#) [Protocol 650](#) [Protocol 651](#) [Protocol 652](#) [Protocol 653](#) [Protocol 654](#) [Protocol 655](#) [Protocol 656](#) [Protocol 657](#) [Protocol 658](#) [Protocol 659](#) [Protocol 660](#) [Protocol 661](#) [Protocol 662](#) [Protocol 663](#) [Protocol 664](#) [Protocol 665](#) [Protocol 666](#) [Protocol 667](#) [Protocol 668](#) [Protocol 669](#) [Protocol 670](#) [Protocol 671](#) [Protocol 672](#) [Protocol 673](#) [Protocol 674](#) [Protocol 675](#) [Protocol 676](#) [Protocol 677](#) [Protocol 678](#) [Protocol 679](#) [Protocol 680](#) [Protocol 681](#) [Protocol 682](#) [Protocol 683](#) [Protocol 684](#) [Protocol 685](#) [Protocol 686](#) [Protocol 687](#) [Protocol 688](#) [Protocol 689](#) [Protocol 690](#) [Protocol 691](#) [Protocol 692](#) [Protocol 693](#) [Protocol 694](#) [Protocol 695](#) [Protocol 696](#) [Protocol 697](#) [Protocol 698](#) [Protocol 699](#) [Protocol 700](#) [Protocol 701](#) [Protocol 702](#) [Protocol 703](#) [Protocol 704](#) [Protocol 705](#) [Protocol 706](#) [Protocol 707](#) [Protocol 708](#) [Protocol 709](#) [Protocol 710](#) [Protocol 711](#) [Protocol 712](#) [Protocol 713](#) [Protocol 714](#) [Protocol 715](#) [Protocol 716](#) [Protocol 717](#) [Protocol 718](#) [Protocol 719](#) [Protocol 720](#) [Protocol 721](#) [Protocol 722](#) [Protocol 723](#) [Protocol 724](#) [Protocol 725](#) [Protocol 726](#) [Protocol 727](#) [Protocol 728](#) [Protocol 729](#) [Protocol 730](#) [Protocol 731](#) [Protocol 732](#) [Protocol 733](#) [Protocol 734](#) [Protocol 735](#) [Protocol 736](#) [Protocol 737](#) [Protocol 738](#) [Protocol 739](#) [Protocol 740](#) [Protocol 741](#) [Protocol 742](#) [Protocol 743](#) [Protocol 744](#) [Protocol 745](#) [Protocol 746](#) [Protocol 747](#) [Protocol 748](#) [Protocol 749](#) [Protocol 750](#) [Protocol 751](#) [Protocol 752](#) [Protocol 753](#) [Protocol 754](#) [Protocol 755](#) [Protocol 756](#) [Protocol 757](#) [Protocol 758](#) [Protocol 759](#) [Protocol 760](#) [Protocol 761](#) [Protocol 762](#) [Protocol 763](#) [Protocol 764](#) [Protocol 765](#) [Protocol 766](#) [Protocol 767](#) [Protocol 768](#) [Protocol 769](#) [Protocol 770](#) [Protocol 771](#) [Protocol 772](#) [Protocol 773](#) [Protocol 774](#) [Protocol 775](#) [Protocol 776](#) [Protocol 777](#) [Protocol 778](#) [Protocol 779](#) [Protocol 780](#) [Protocol 781](#) [Protocol 782](#) [Protocol 783](#) [Protocol 784](#) [Protocol 785](#) [Protocol 786](#) [Protocol 787](#) [Protocol 788](#) [Protocol 789](#) [Protocol 790](#) [Protocol 791](#) [Protocol 792](#) [Protocol 793](#) [Protocol 794](#) [Protocol 795](#) [Protocol 796](#) [Protocol 797](#) [Protocol 798](#) [Protocol 799](#) [Protocol 800](#) [Protocol 801](#) [Protocol 802](#) [Protocol 803](#) [Protocol 804](#) [Protocol 805](#) [Protocol 806](#) [Protocol 807](#) [Protocol 808](#) [Protocol 809](#) [Protocol 810](#) [Protocol 811](#) [Protocol 812](#) [Protocol 813](#) [Protocol 814](#) [Protocol 815](#) [Protocol 816](#) [Protocol 817](#) [Protocol 818](#) [Protocol 819](#) [Protocol 820](#) [Protocol 821](#) [Protocol 822](#) [Protocol 823](#) [Protocol 824](#) [Protocol 825](#) [Protocol 826](#) [Protocol 827](#) [Protocol 828](#) [Protocol 829](#) [Protocol 830](#) [Protocol 831](#) [Protocol 832](#) [Protocol 833](#) [Protocol 834](#) [Protocol 835](#) [Protocol 836](#) [Protocol 837](#) [Protocol 838](#) [Protocol 839](#) [Protocol 840](#) [Protocol 841](#) [Protocol 842](#) [Protocol 843](#) [Protocol 844](#) [Protocol 845](#) [Protocol 846](#) [Protocol 847](#) [Protocol 848](#) [Protocol 849](#) [Protocol 850](#) [Protocol 851](#) [Protocol 852](#) [Protocol 853](#) [Protocol 854](#) [Protocol 855](#) [Protocol 856](#) [Protocol 857](#) [Protocol 858](#) [Protocol 859](#) [Protocol 860](#) [Protocol 861](#) [Protocol 862](#) [Protocol 863](#) [Protocol 864](#) [Protocol 865](#) [Protocol 866](#) [Protocol 867](#) [Protocol 868](#) [Protocol 869](#) [Protocol 870](#) [Protocol 871](#) [Protocol 872](#) [Protocol 873](#) [Protocol 874](#) [Protocol 875](#) [Protocol 876](#) [Protocol 877](#) [Protocol 878](#) [Protocol 879](#) [Protocol 880](#) [Protocol 881](#) [Protocol 882](#) [Protocol 883](#) [Protocol 884](#) [Protocol 885](#) [Protocol 886](#) [Protocol 887](#) [Protocol 888](#) [Protocol 889](#) [Protocol 890](#) [Protocol 891](#) [Protocol 892](#) [Protocol 893](#) [Protocol 894](#) [Protocol 895](#) [Protocol 896](#) [Protocol 897](#) [Protocol 898](#) [Protocol 899](#) [Protocol 900](#) [Protocol 901](#) [Protocol 902](#) [Protocol 903](#) [Protocol 904](#) [Protocol 905](#) [Protocol 906](#) [Protocol 907](#) [Protocol 908](#) [Protocol 909](#) [Protocol 910](#) [Protocol 911](#) [Protocol 912](#) [Protocol 913](#) [Protocol 914](#) [Protocol 915](#) [Protocol 916](#) [Protocol 917](#) [Protocol 918](#) [Protocol 919](#) [Protocol 920](#) [Protocol 921](#) [Protocol 922](#) [Protocol 923](#) [Protocol 924](#) [Protocol 925](#) [Protocol 926](#) [Protocol 927](#) [Protocol 928](#) [Protocol 929](#) [Protocol 930](#) [Protocol 931](#) [Protocol 932](#) [Protocol 933](#) [Protocol 934](#) [Protocol 935](#) [Protocol 936](#) [Protocol 937](#) [Protocol 938](#) [Protocol 939](#) [Protocol 940](#) [Protocol 941](#) [Protocol 942](#) [Protocol 943](#) [Protocol 944](#) [Protocol 945](#) [Protocol 946](#) [Protocol 947](#) [Protocol 948](#) [Protocol 949](#) [Protocol 950](#) [Protocol 951](#) [Protocol 952](#) [Protocol 953](#) [Protocol 954](#) [Protocol 955](#) [Protocol 956](#) [Protocol 957](#) [Protocol 958](#) [Protocol 959](#) [Protocol 960](#) [Protocol 961](#) [Protocol 962](#) [Protocol 963](#) [Protocol 964](#) [Protocol 965](#) [Protocol 966](#) [Protocol 967](#) [Protocol 968](#) [Protocol 969](#) [Protocol 970](#) [Protocol 971](#) [Protocol 972](#) [Protocol 973](#) [Protocol 974](#) [Protocol 975](#)

- [4. researchgate.net \[researchgate.net\]](#)
- [5. Measuring Nucleosome Assembly Activity in vitro with the Nucleosome Assembly and Quantification \(NAQ\) Assay \[bio-protocol.org\]](#)
- [6. Identification of NAP1, a Regulatory Subunit of IκB Kinase-Related Kinases That Potentiates NF-κB Signaling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. umassmed.edu \[umassmed.edu\]](#)
- [8. Rapid Purification of Recombinant Histones \[epub.ub.uni-muenchen.de\]](#)
- [9. Rapid Purification of Recombinant Histones - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. A Thermodynamic Model for Nap1-Histone Interactions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. Purification of MBP-NAP1 & Protocols IO & 2023 & @PMID:36130051 Protocol & CCHAPC HTJ @PMID:36130051 & @PMID:36130051 & @PMID:36130051 \[yanyin.tech\]](#)
- [12. cusabio.com \[cusabio.com\]](#)
- [13. protocols.io \[protocols.io\]](#)
- [14. Identification of NAP1, a regulatory subunit of IκappaB kinase-related kinases that potentiates NF-kappaB signaling - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. NAP1L1 regulates NF-κB signaling pathway acting on anti-apoptotic Mcl-1 gene expression - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. Detection and Quantification of Protein–Protein Interactions by Far-Western Blotting | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [17. Detecting protein–protein interactions by far western blotting | Semantic Scholar \[semanticscholar.org\]](#)
- [18. assaygenie.com \[assaygenie.com\]](#)
- [19. rupress.org \[rupress.org\]](#)
- To cite this document: BenchChem. [The Multifaceted Role of Nucleosome Assembly Protein 1 (NAP1): A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15618475/docs#the-multifaceted-role-of-nucleosome-assembly-protein-1-nap1-a-technical-guide\]](https://www.benchchem.com/product/b15618475/docs#the-multifaceted-role-of-nucleosome-assembly-protein-1-nap1-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)